

Personal protective equipment for handling (3,5-Diphenylphenyl)boronic acid

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Compound of Interest

Compound Name: (3,5-Diphenylphenyl)boronic acid

Cat. No.: B145475

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Essential Safety and Handling Guide for (3,5-Diphenylphenyl)boronic Acid

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **(3,5-Diphenylphenyl)boronic acid**. The following procedures are based on best practices for handling similar boronic acid compounds.

Hazard Identification and Personal Protective Equipment (PPE)

(3,5-Diphenylphenyl)boronic acid is a chemical compound that requires careful handling to avoid potential health hazards. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, data from analogous boronic acids, such as (3,5-Di-tert-butylphenyl)boronic acid and Phenylboronic acid, indicate that it may cause skin irritation, serious eye irritation, and respiratory tract irritation[1][2]. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Tight-sealing safety goggles or a face shield. [2]
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after. [2] [3]
Body Protection	Lab Coat	A standard lab coat should be worn. For larger quantities or risk of splashing, a chemical-resistant apron or suit is recommended. [2]
Respiratory Protection	Respirator	A NIOSH (US) or EN 143 (EU) approved particle respirator is required when dusts are generated. [2] [3]

Operational Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly.[\[1\]](#)
- Dispensing:
 - Avoid generating dust when weighing or transferring the solid material.[\[1\]](#)

- Use a scoop or spatula for transfers.[\[5\]](#)
- Close the container securely when not in use.[\[1\]](#)
- During Use:
 - Avoid all personal contact, including inhalation and contact with skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)
- After Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[4\]](#)
 - Launder contaminated clothing separately before reuse.[\[1\]](#)

Spill and Emergency Procedures

Minor Spills (Dry):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, carefully sweep or scoop up the spilled material.[\[5\]](#)
- Avoid generating dust.[\[1\]](#)
- Place the material into a clean, dry, labeled, and sealable container for disposal.[\[1\]](#)
- Clean the spill area with a damp cloth.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing. Flush the affected skin and hair with running water and soap if available. Seek medical attention if irritation occurs.[\[1\]](#)

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. Immediately give a glass of water. If the person is conscious, rinse their mouth with water. Seek medical attention.[1][6]

Disposal Plan

Waste Collection:

- Collect all waste material, including contaminated PPE and cleaning materials, in a designated, labeled, and sealed hazardous waste container.[5][7]

Disposal Methods:

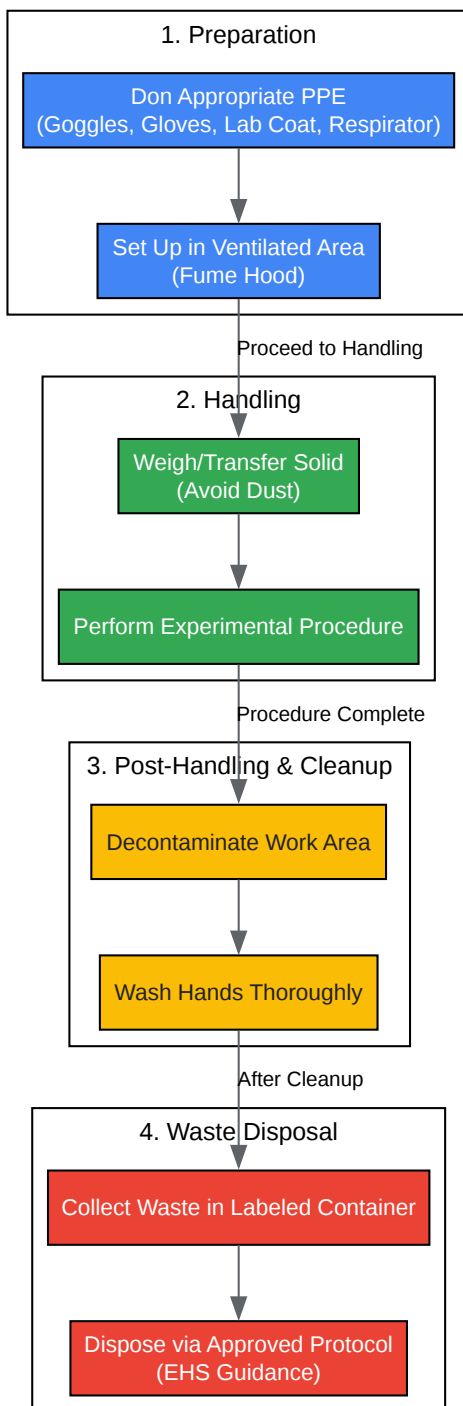
- Small Quantities: For very small amounts, some local regulations may permit disposal down the drain with a large volume of water. However, it is crucial to consult and comply with your institution's and local environmental regulations before doing so.[5][7][8]
- Large Quantities: For larger quantities or if drain disposal is not permitted, the waste must be disposed of through a certified hazardous waste disposal facility.[5][7] Contact your institution's Environmental Health & Safety (EHS) department for specific procedures.[7]
- Neutralization: As a weak acid, it may be possible to neutralize small quantities with a mild base like sodium bicarbonate before disposal, but this should only be done if permitted by local regulations and under the guidance of a qualified professional.[7]

Important Disposal Considerations:

- Never mix boronic acid waste with other chemicals unless instructed by a professional.[7]
- Always follow federal, state, and local regulations for hazardous waste disposal.[5]

Handling Workflow

Workflow for Handling (3,5-Diphenylphenyl)boronic Acid

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Caption: A workflow diagram illustrating the key steps for safely handling **(3,5-Diphenylphenyl)boronic acid**.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. angenechemical.com [angenechemical.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. sciencing.com [sciencing.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. laballey.com [laballey.com]
- 8. bsu.edu [bsu.edu]
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